

Preparation of 1M TRIS Maleate Stock Solution: An Application Note and Protocol

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Compound of Interest

Compound Name: *TRIS maleate*

Cat. No.: *B1238837*

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Introduction

TRIS maleate buffer is a versatile buffer system used in a variety of biochemical and molecular biology applications. Its buffering range, typically cited between pH 6.4 and 8.0, makes it particularly useful for procedures requiring a stable pH in the slightly acidic to neutral range. This buffer is utilized in various applications, including as a buffer for electron microscopy and in studies of nucleic acids. The combination of TRIS (tris(hydroxymethyl)aminomethane), a primary amine, with the dicarboxylic maleic acid allows for effective pH control in its buffering range. This document provides a detailed protocol for the preparation of a 1M **TRIS maleate** stock solution.

Chemical and Physical Data

A clear understanding of the properties of the constituent chemicals is crucial for accurate buffer preparation. The table below summarizes the key quantitative data for TRIS base and maleic acid.

Property	TRIS Base	Maleic Acid
Molecular Weight	121.14 g/mol	116.07 g/mol
pKa (at 25°C)	~8.1	pKa1 ≈ 1.9, pKa2 ≈ 6.2
Appearance	White crystalline powder	Colorless crystalline solid

Experimental Protocol

This protocol outlines the step-by-step procedure for preparing a 1M **TRIS maleate** stock solution. As the final pH of the buffer is application-dependent, this protocol describes the preparation of the concentrated stock, which can then be adjusted to the desired pH.

Materials and Reagents:

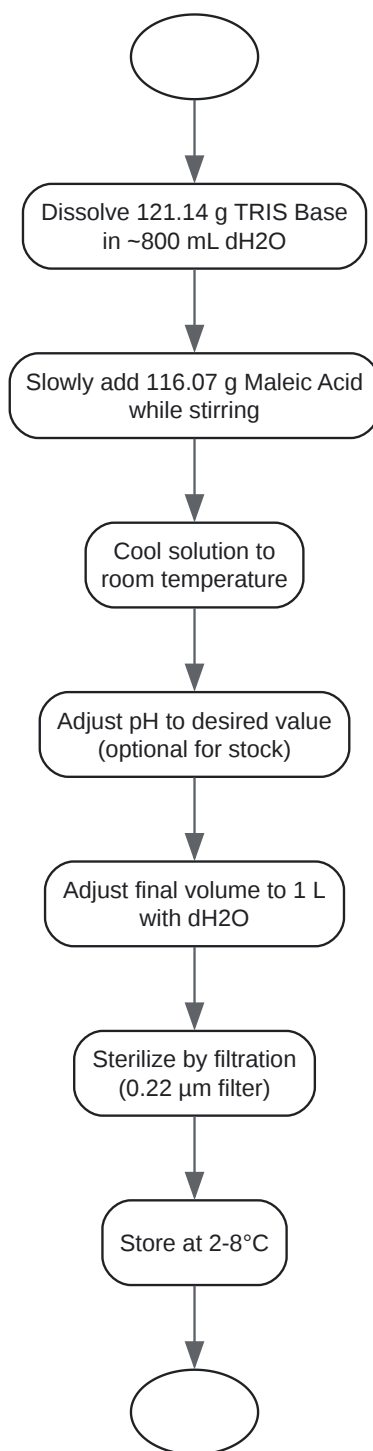
- TRIS (tris(hydroxymethyl)aminomethane) base (MW = 121.14 g/mol)
- Maleic acid (MW = 116.07 g/mol)
- Deionized or distilled water
- Magnetic stirrer and stir bar
- Beaker (2 L)
- Graduated cylinder (1 L)
- Calibrated pH meter
- 0.22 µm sterile filter (optional, for sterilization)
- Sterile storage bottles

Procedure:

- Dissolve TRIS Base: In a 2 L beaker, dissolve 121.14 g of TRIS base in approximately 800 mL of deionized water. Stir using a magnetic stirrer until the TRIS base is completely dissolved.

- **Add Maleic Acid:** Carefully and slowly add 116.07 g of maleic acid to the TRIS solution while continuously stirring. The reaction between the base (TRIS) and the acid (maleic acid) is exothermic, so the solution may warm up.
- **Cool to Room Temperature:** Allow the solution to cool to room temperature before proceeding to pH adjustment. The pH of TRIS buffers is known to be temperature-dependent.
- **Adjust pH:** Calibrate the pH meter at the temperature at which the buffer will be used. Place the calibrated pH electrode into the solution. The initial pH will likely be acidic. To raise the pH into the buffering range (6.4-8.0), you can add a concentrated solution of TRIS base or a strong base like NaOH. Conversely, to lower the pH, you can add more maleic acid. For a 1M stock, it is often prepared without pH adjustment and the final working solution's pH is adjusted upon dilution. However, if a specific pH for the 1M stock is desired, careful titration is required.
- **Final Volume Adjustment:** Once the desired pH is reached (if adjusting the stock), transfer the solution to a 1 L graduated cylinder and add deionized water to bring the final volume to 1 L.
- **Sterilization and Storage:** For applications requiring sterility, filter the solution through a 0.22 μm sterile filter into a sterile storage bottle. Store the 1M **TRIS maleate** stock solution at 2-8°C.

Workflow for Preparing 1M TRIS Maleate Stock Solution



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Caption: Workflow for the preparation of 1M **TRIS maleate** stock solution.

Application Notes

- **Buffering Range:** **TRIS maleate** buffer is effective in the pH range of 6.4 to 8.0. For applications outside this range, consider an alternative buffer system.
- **Temperature Dependence:** The pH of TRIS buffers is sensitive to temperature changes. It is crucial to measure and adjust the pH at the temperature at which the buffer will be used.
- **Storage and Stability:** The prepared 1M **TRIS maleate** stock solution should be stored in a tightly sealed container at 2-8°C to minimize changes in pH due to CO₂ absorption from the atmosphere and to prevent microbial growth. Under these conditions, the solution is stable for several months.
- **Dilution:** To prepare a working solution, dilute the 1M stock solution with deionized water to the desired final concentration and adjust the pH as needed for your specific application.
- **Safety Precautions:** Always wear appropriate personal protective equipment (PPE), including safety glasses and gloves, when handling chemicals. Maleic acid is a skin and eye irritant. Work in a well-ventilated area.
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